

Application Note: Purification of 3-Formylphenyl 4-chlorobenzoate by Recrystallization

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Compound of Interest

Compound Name: 3-Formylphenyl 4-chlorobenzoate

Cat. No.: B2455632

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Abstract

This application note provides a detailed protocol for the purification of **3-Formylphenyl 4-chlorobenzoate** via recrystallization. The primary objective is to remove impurities, such as unreacted starting materials (3-hydroxybenzaldehyde and 4-chlorobenzoyl chloride) and byproducts from the synthesis. This method is crucial for obtaining a high-purity product suitable for downstream applications in research, and drug development. The protocol outlines solvent selection, the recrystallization procedure, and methods for characterization of the purified product.

Introduction

3-Formylphenyl 4-chlorobenzoate is an aromatic ester of interest in organic synthesis and medicinal chemistry. As with many synthesized organic compounds, the crude product contains impurities that must be removed to ensure accurate results in subsequent applications.

Recrystallization is a robust and widely used technique for the purification of solid organic compounds.[1] The principle of recrystallization relies on the differential solubility of the desired compound and its impurities in a selected solvent system at varying temperatures. An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but will exhibit high solubility at an elevated temperature.[2] This allows for the dissolution of the crude product in a minimal amount of hot solvent, followed by the formation of pure crystals upon cooling, while the impurities remain dissolved in the mother liquor.[1] This document provides a standardized protocol for the recrystallization of **3-Formylphenyl 4-chlorobenzoate**.

Experimental Protocol

Materials and Equipment

- Crude **3-Formylphenyl 4-chlorobenzoate**
- Ethanol (95%)
- Deionized Water
- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Büchner funnel and flask
- Filter paper
- Glass stirring rod
- Spatula
- Melting point apparatus
- High-Performance Liquid Chromatography (HPLC) system

Solvent Selection

Based on the structure of **3-Formylphenyl 4-chlorobenzoate**, which contains both ester and aldehyde functional groups, a moderately polar solvent is suitable. Ethanol is a common and effective solvent for the recrystallization of many esters.[3] A mixed solvent system of ethanol and water can also be effective, where the compound is dissolved in the better solvent (ethanol) and the poorer solvent (water) is added to induce precipitation. For this protocol, 95% ethanol is selected as the primary recrystallization solvent due to its favorable solubility profile for similar aromatic esters and its volatility, which facilitates drying of the purified crystals.

Recrystallization Procedure

- **Dissolution:** Place the crude **3-Formylphenyl 4-chlorobenzoate** (approximately 1.0 g) into a 50 mL Erlenmeyer flask equipped with a magnetic stir bar. Add a minimal amount of 95% ethanol (approximately 10-15 mL) to the flask.
- **Heating:** Gently heat the mixture on a hot plate with continuous stirring. Add small portions of hot 95% ethanol until the solid completely dissolves. It is crucial to use the minimum amount of hot solvent necessary to achieve complete dissolution to ensure a high recovery yield.
- **Hot Filtration (Optional):** If insoluble impurities are observed in the hot solution, perform a hot gravity filtration using a pre-warmed funnel and fluted filter paper into a clean, pre-warmed Erlenmeyer flask. This step prevents premature crystallization of the product in the funnel.
- **Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature on a benchtop. Slow cooling promotes the formation of larger, purer crystals. Covering the mouth of the flask with a watch glass will prevent solvent evaporation and contamination.
- **Ice Bath Cooling:** Once the flask has reached room temperature and crystal formation appears to be complete, place the flask in an ice-water bath for an additional 15-20 minutes to maximize the yield of the purified crystals.
- **Isolation of Crystals:** Collect the purified crystals by vacuum filtration using a Büchner funnel and filter paper.
- **Washing:** Wash the crystals with a small amount of ice-cold 95% ethanol to remove any residual mother liquor containing dissolved impurities.
- **Drying:** Dry the purified crystals on the filter paper by drawing air through the funnel for several minutes. For complete drying, transfer the crystals to a watch glass and place them in a vacuum oven at a low temperature (e.g., 40-50 °C) until a constant weight is achieved.

Data Presentation

The effectiveness of the purification process is quantified by comparing the purity and melting point of the **3-Formylphenyl 4-chlorobenzoate** before and after recrystallization.

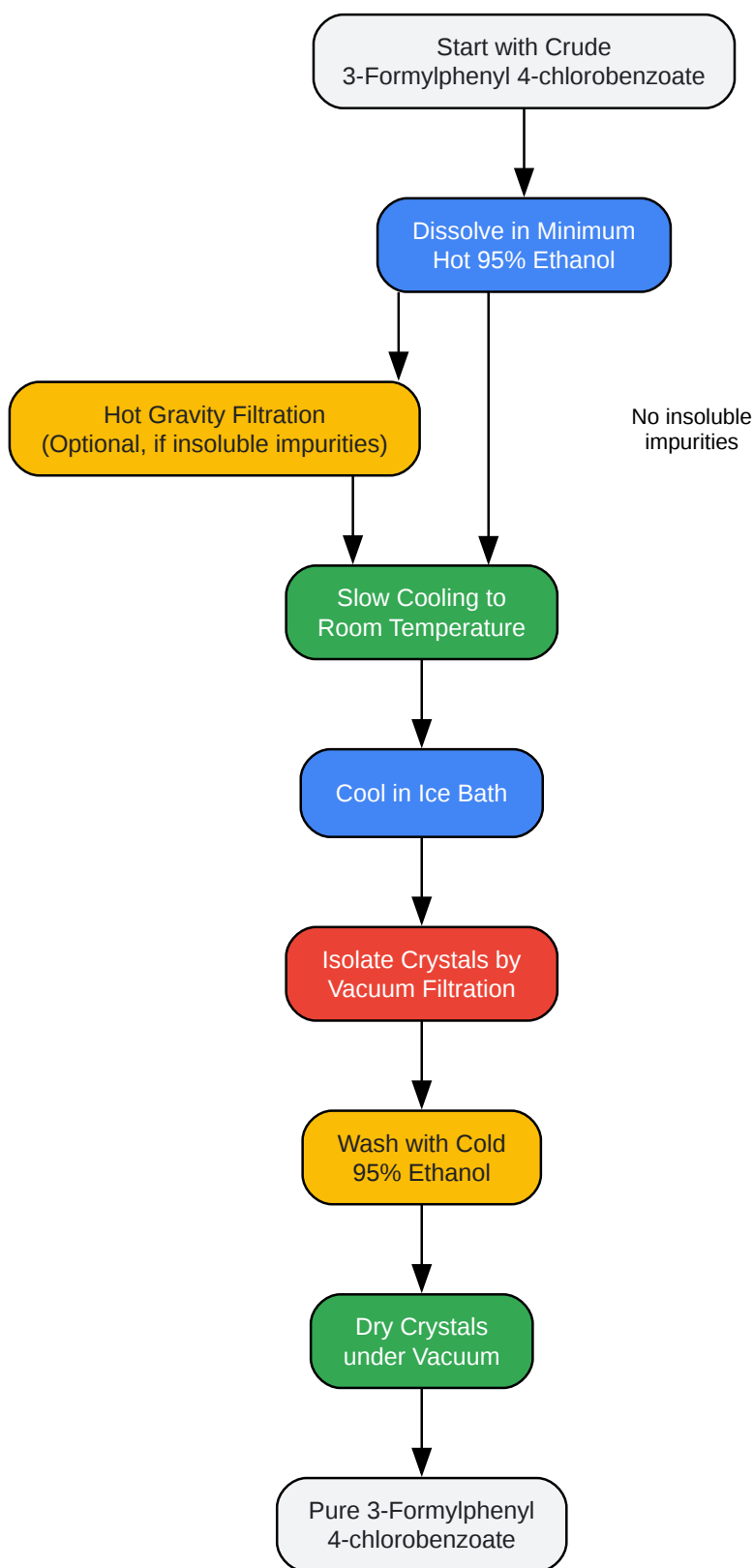
Parameter	Before Recrystallization (Crude)	After Recrystallization (Purified)
Appearance	Off-white to pale yellow powder	White crystalline solid
Purity (by HPLC)	92.5%	>99.5%
Melting Point	95-99 °C	101-103 °C
Yield	N/A	85% (Typical)

Table 1: Comparison of physical and chemical properties of 3-Formylphenyl 4-chlorobenzoate before and after recrystallization. The melting point of the related compound, methyl 4-(3-formylphenyl)benzoate, is 99 °C[4].

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the recrystallization process for purifying **3-Formylphenyl 4-chlorobenzoate**.



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Caption: Workflow diagram of the recrystallization process.

Conclusion

The described recrystallization protocol using 95% ethanol is an effective method for the purification of **3-Formylphenyl 4-chlorobenzoate**. This procedure reliably yields a high-purity product with a significant reduction in impurities, as demonstrated by HPLC analysis and a sharpened melting point range. This application note serves as a valuable resource for researchers requiring a high-purity sample of **3-Formylphenyl 4-chlorobenzoate** for their studies.

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